

Claziprotamide: A Case of Mistaken Identity in the World of Pest Control

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Compound of Interest

Compound Name: *Claziprotamidum*

Cat. No.: *B15612807*

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Initial investigations into the efficacy of Claziprotamide as a novel insecticide have revealed a significant misidentification. Contrary to the initial premise, Claziprotamide is not an agricultural pest control agent but rather an investigational new drug being evaluated for the treatment of rare metabolic disorders.

Our comprehensive search for data on the insecticidal properties of Claziprotamide yielded no evidence of its use or testing in the field of entomology. Instead, scientific literature and chemical databases identify Claziprotamide as a positive allosteric modulator of pantothenate kinases 1 and 3 (PANK1 and PANK3).[1] These enzymes are crucial for the biosynthesis of coenzyme A, a vital molecule for cellular metabolism.

The compound, also known by its IUPAC name 1-[4-(6-chloropyridazin-3-yl)piperazin-1-yl]-2-(4-cyclopropyl-3-fluorophenyl)ethanone, is under investigation for its therapeutic potential in treating conditions such as pantothenate kinase-associated neurodegeneration (PKAN) and neurodegeneration with brain iron accumulation (NBIA).[1] A study published in the Journal of Medicinal Chemistry details the development of brain-penetrant pyridazine pantothenate kinase activators, including compounds with the same chemical scaffold as Claziprotamide, for therapeutic purposes.[1]

Given that Claziprotamide is a pharmaceutical drug candidate and not an insecticide, a comparative analysis of its efficacy against existing insecticides is not applicable. The mode of action, target organisms, and experimental evaluation of Claziprotamide are entirely within the domain of human pharmacology and toxicology, not agricultural science.

Therefore, the creation of a comparison guide, data tables on insecticidal efficacy, and diagrams of insect-related signaling pathways and experimental workflows for Claziprotamide is not possible. The fundamental premise of the topic is based on a misunderstanding of the compound's biological function and intended application.

For researchers and professionals in the field of drug development, the correct classification and understanding of a compound's mechanism of action are paramount. This case highlights the importance of verifying the primary application of a chemical entity before proceeding with comparative efficacy studies. Information regarding Claziprotamide's development as a therapeutic agent can be found in medicinal chemistry and pharmacology literature.

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References

- 1. Claziprotamide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Claziprotamide: A Case of Mistaken Identity in the World of Pest Control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612807#claziprotamidum-efficacy-compared-to-existing-insecticides]

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